

flow cytometry protocol for EdU (5-ethynyl-2'-deoxyuridine)

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Compound of Interest

Compound Name: 2'-Deoxyuridine (Standard)

Cat. No.: B15571228

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Application Notes and Protocols for EdU Flow Cytometry

Measuring Cell Proliferation with 5-ethynyl-2'-deoxyuridine (EdU)

Audience: Researchers, scientists, and drug development professionals.

Introduction

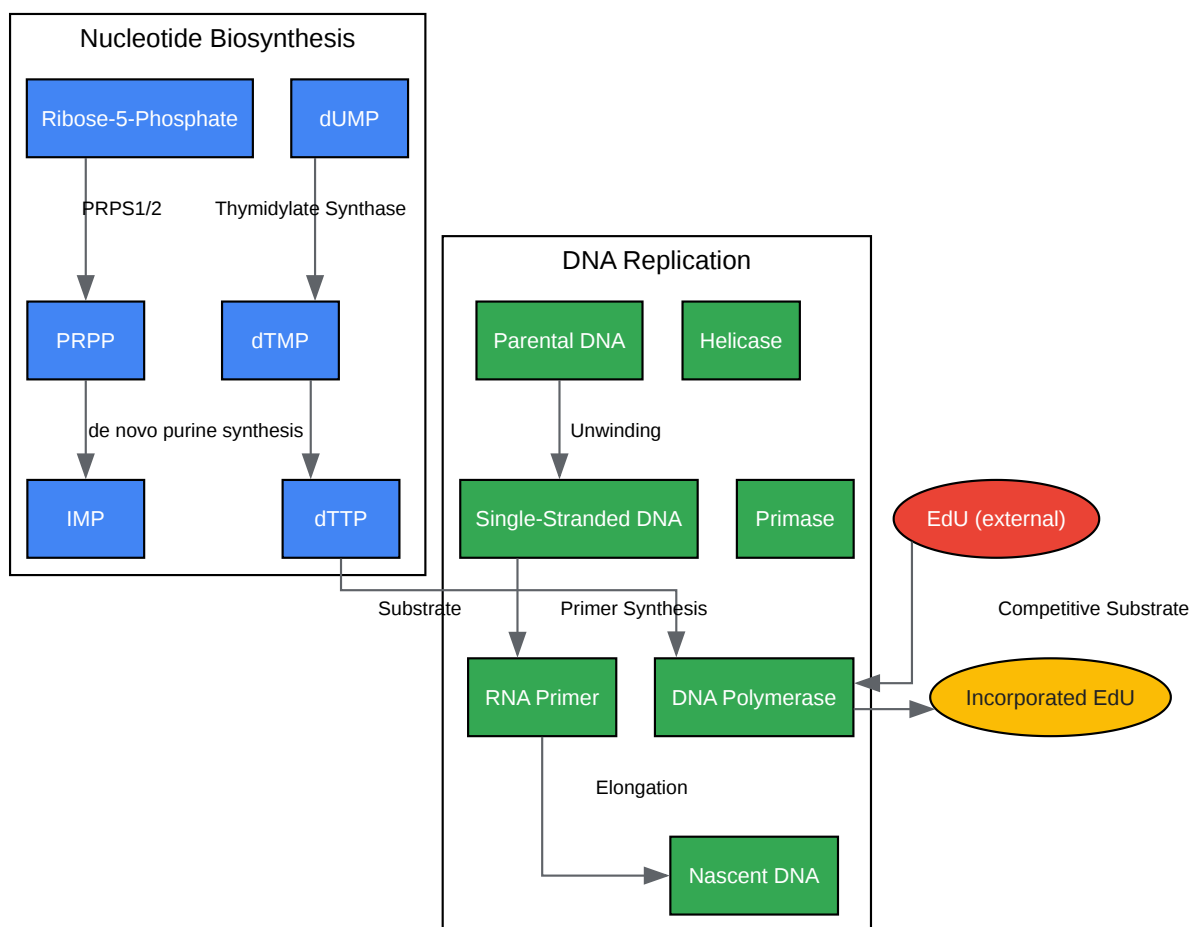
The analysis of cell proliferation is a cornerstone of research in numerous fields, including cancer biology, immunology, and regenerative medicine. A direct and accurate method for measuring DNA synthesis is the incorporation of nucleoside analogs into newly synthesized DNA. 5-ethynyl-2'-deoxyuridine (EdU) is a thymidine analog that is readily incorporated into the DNA of actively dividing cells during the S-phase of the cell cycle.[1][2][3] Unlike its predecessor, bromodeoxyuridine (BrdU), the detection of EdU does not require harsh DNA denaturation steps.[3][4][5] Instead, it utilizes a bio-orthogonal "click" chemistry reaction.[1][2][6] This involves the copper(I)-catalyzed cycloaddition between the alkyne group of EdU and a fluorescently labeled azide, resulting in a stable covalent bond.[1][2][6] This gentle detection method preserves cell morphology and allows for multiplexing with other fluorescent probes, such as antibodies for immunophenotyping and dyes for DNA content analysis.[4][6]

These application notes provide a detailed protocol for using EdU to label and detect proliferating cells by flow cytometry.

Signaling Pathway: DNA Synthesis

The process of DNA replication is a complex and highly regulated series of events involving numerous enzymes and proteins. EdU, as a thymidine analog, is incorporated into nascent DNA strands by DNA polymerases during the S-phase. The key stages of DNA replication include the unwinding of the DNA double helix by helicase, the synthesis of RNA primers by primase, and the extension of these primers with deoxynucleoside triphosphates (dNTPs) by DNA polymerases.^{[6][7][8][9]} The nucleotide building blocks themselves are generated through intricate de novo and salvage biosynthetic pathways.

DNA Synthesis and EdU Incorporation Pathway



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References

- 1. Major Enzymes | Biology for Majors I [courses.lumenlearning.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. salic.med.harvard.edu [salic.med.harvard.edu]
- 4. 5-Ethynyl-2'-deoxyuridine - Wikipedia [en.wikipedia.org]
- 5. Nucleotides: Biosynthesis and Catabolism - The Medical Biochemistry Page [themedicalbiochemistrypage.org]
- 6. ck12.org [ck12.org]
- 7. fiveable.me [fiveable.me]
- 8. jackwestin.com [jackwestin.com]
- 9. byjus.com [byjus.com]
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